

discovery and history of 3,5-Dimethoxyphenylglyoxal hydrate

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Compound of Interest

Compound Name: 3,5-Dimethoxyphenylglyoxal
hydrate

Cat. No.: B2988162

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3,5-Dimethoxyphenylglyoxal Hydrate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

3,5-Dimethoxyphenylglyoxal hydrate is a specialty chemical belonging to the class of arylglyoxals. While specific research on this particular isomer is limited, its chemical nature suggests its utility as a building block in synthetic organic chemistry, particularly for the construction of heterocyclic compounds. This document provides a technical guide to its synthesis, physicochemical properties, and potential applications based on the general reactivity of arylglyoxals. Due to the scarcity of dedicated studies on the 3,5-dimethoxy isomer, some information is extrapolated from the well-documented chemistry of related compounds.

Introduction

Arylglyoxals are dicarbonyl compounds that serve as versatile intermediates in organic synthesis. Their adjacent aldehyde and ketone functionalities offer a platform for a variety of chemical transformations, making them valuable precursors for the synthesis of diverse molecular scaffolds, including many with potential pharmacological activity.^{[1][2][3]} **3,5-Dimethoxyphenylglyoxal hydrate**, with the CAS Number 188199-78-2, is a specific derivative

in this class.[4] This guide will focus on the available technical data for this compound, including its synthesis and properties.

Physicochemical Properties

Quantitative data for **3,5-Dimethoxyphenylglyoxal hydrate** is not extensively reported in the literature. The following table summarizes the available information.

Property	Value	Source
CAS Number	188199-78-2	[4]
Molecular Formula	C ₁₀ H ₁₂ O ₅	[4]
Molecular Weight	212.2 g/mol	[4]
Boiling Point	343.1°C at 760 mmHg	[4]
Storage Temperature	2-8°C	[4]
Purity	95+%	[4]

Synthesis of 3,5-Dimethoxyphenylglyoxal Hydrate

The most common and established method for the synthesis of arylglyoxals is the oxidation of the corresponding acetophenone. The Riley oxidation, which employs selenium dioxide (SeO₂) as the oxidizing agent, is a widely used and effective method for this transformation.[5][6][7]

General Experimental Protocol: Riley Oxidation of 3,5-Dimethoxyacetophenone

The following is a generalized experimental protocol for the synthesis of **3,5-Dimethoxyphenylglyoxal hydrate** from 3',5'-dimethoxyacetophenone, based on the known reactivity of selenium dioxide with acetophenones.[8]

Materials:

- 3',5'-Dimethoxyacetophenone

- Selenium dioxide (SeO_2)
- Dioxane (or another suitable solvent like ethanol with 10% v/v water)
- Water
- Inert atmosphere (e.g., Nitrogen or Argon)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3',5'-dimethoxyacetophenone in a suitable solvent (e.g., aqueous dioxane).
- Add a stoichiometric amount of selenium dioxide to the solution. Caution: Selenium compounds are toxic. Handle with appropriate personal protective equipment in a well-ventilated fume hood.
- Heat the reaction mixture to reflux (typically around 90-100°C) and maintain for a period sufficient to ensure complete conversion of the starting material (monitoring by TLC or other analytical methods is recommended).
- After the reaction is complete, cool the mixture to room temperature.
- The precipitated elemental selenium (a black solid) can be removed by filtration.
- The filtrate, containing the product, is then concentrated under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield **3,5-Dimethoxyphenylglyoxal hydrate**.

Reaction Mechanism

The Riley oxidation of an acetophenone to a glyoxal proceeds through a well-established mechanism. The key steps involve the enol form of the acetophenone attacking the selenium dioxide, followed by a series of rearrangements and hydrolysis to yield the final dicarbonyl product.^[7]

Potential Applications and Reactivity

While specific applications for **3,5-Dimethoxyphenylglyoxal hydrate** are not widely documented, arylglyoxals, in general, are valuable precursors in multicomponent reactions for the synthesis of various oxygen-containing heterocycles.^{[1][2][3][9]} These heterocyclic scaffolds are of significant interest in medicinal chemistry due to their presence in numerous biologically active compounds. The reactivity of the glyoxal moiety allows for its participation in cyclization and condensation reactions to form complex molecular architectures.

Signaling Pathways and Biological Activity

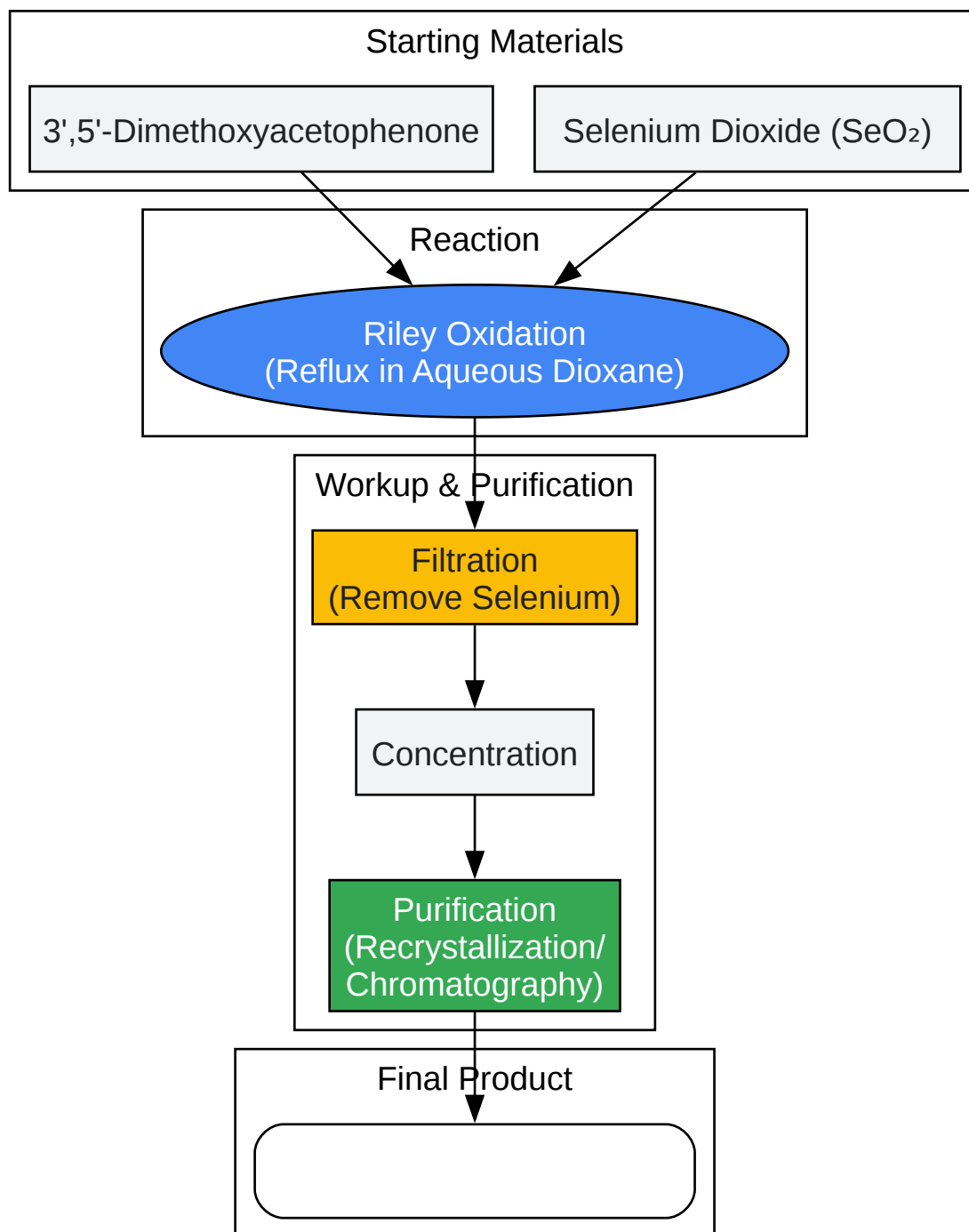
There is currently no specific information in the scientific literature detailing the interaction of **3,5-Dimethoxyphenylglyoxal hydrate** with any biological signaling pathways or its specific biological activities.

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **3,5-Dimethoxyphenylglyoxal hydrate** via the Riley oxidation.

Synthesis Workflow for 3,5-Dimethoxyphenylglyoxal Hydrate

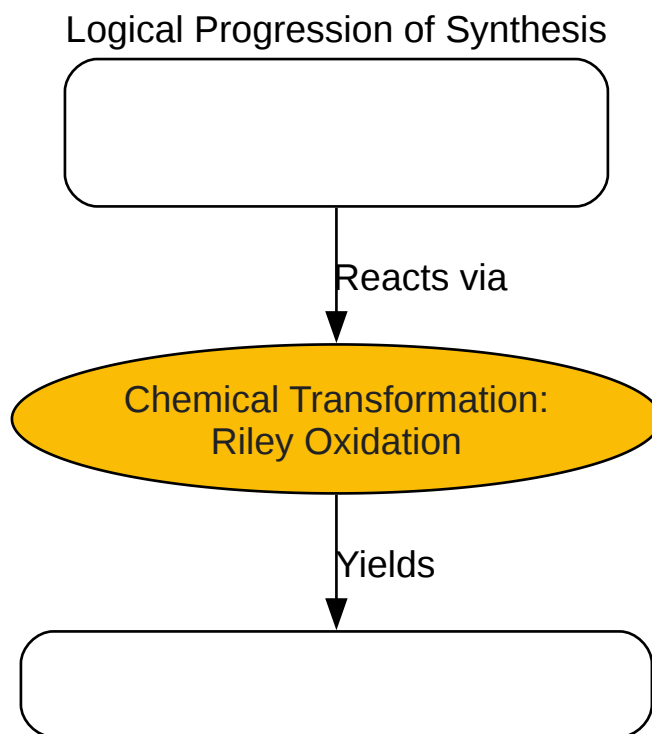


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Caption: General workflow for the synthesis of **3,5-Dimethoxyphenylglyoxal hydrate**.

Logical Relationship of Synthesis

The following diagram outlines the logical progression from starting materials to the final product.



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Caption: Logical flow from reactants to product in the synthesis.

Conclusion

3,5-Dimethoxyphenylglyoxal hydrate is a chemical intermediate with potential for use in synthetic organic chemistry. While detailed studies on this specific isomer are lacking, its synthesis can be readily achieved through established methods such as the Riley oxidation. Further research is needed to fully characterize its properties and explore its potential applications, particularly in the synthesis of novel heterocyclic compounds for drug discovery and development. Professionals in the field are encouraged to consider this and other arylglyoxals as versatile building blocks in their synthetic endeavors.

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